

Application Note: 2-(Methoxycarbonyl)cyclohexanecarboxylic Acid as a Chiral Pivot[1][2]

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Compound of Interest

	2-
Compound Name:	(Methoxycarbonyl)cyclohexanecarboxylic acid
CAS No.:	7719-08-6
Cat. No.:	B3154139

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Abstract

This guide outlines the strategic utilization of **2-(methoxycarbonyl)cyclohexanecarboxylic acid** (MCCA), specifically the (1S, 2R)-cis-isomer, as a high-value chiral building block.[1][2] Unlike simple aliphatic acids, MCCA possesses "Janus-faced" reactivity: a differentiated diester equivalent that allows for orthogonal functionalization.[2] This note details the enantioselective desymmetrization of meso-anhydrides to access the scaffold and provides validated workflows for converting it into bicyclic lactams and conformationally restricted amino acids (CRAAs).

Introduction: The "Meso-Trick" Advantage

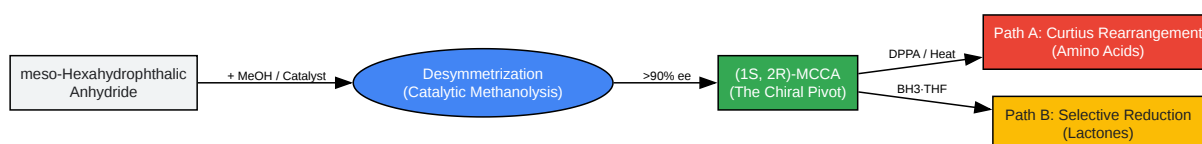
In complex molecule synthesis, generating chirality from achiral starting materials is a pivotal challenge.[1] MCCA represents a classic solution known as the "meso-trick." [1][2] The parent compound, cis-1,2-cyclohexanedicarboxylic anhydride, is achiral (meso).[1][2] By breaking its symmetry with a chiral nucleophile (or catalyst), we generate MCCA with two distinct handles:

- The Methyl Ester: Protected, electrophilic, ready for late-stage reduction or hydrolysis.[1][2]
- The Free Acid: Ready for immediate coupling, Curtius rearrangement, or selective reduction.[1]

This duality makes MCCA an essential intermediate for Mitiglinide (type 2 diabetes), Perindopril (ACE inhibitor) precursors, and novel glutamate analogs.[1]

Structural Logic & Stereochemistry

The critical feature of MCCA is the cis-relationship between the substituents.[2] This proximity facilitates intramolecular cyclization, allowing rapid access to bicyclic scaffolds (e.g., octahydroindoles).



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Figure 1: The strategic generation of MCCA from achiral precursors and its divergent utility.

Core Protocol: Enantioselective Synthesis (Desymmetrization)[1][2][3]

The most robust route to chiral MCCA is the organocatalytic methanolysis of hexahydrophthalic anhydride. This protocol avoids heavy metals, using Cinchona alkaloids to direct the nucleophilic attack of methanol.

Materials

- Substrate: cis-1,2-Cyclohexanedicarboxylic anhydride (Recrystallized from acetic anhydride if hydrolyzed).[1][2]
- Nucleophile: Methanol (Anhydrous, 10 eq).[1]

- Catalyst: Quinine (natural) or Quinidine (pseudo-enantiomer) derivatives (e.g., (DHQ)2PHAL for higher selectivity).[\[1\]](#)[\[2\]](#)
- Solvent: Methyl tert-butyl ether (MTBE) or Toluene.[\[1\]](#)[\[2\]](#)

Step-by-Step Methodology

- Catalyst Activation: In a flame-dried flask under Argon, dissolve the Cinchona alkaloid catalyst (5 mol%) in MTBE (0.1 M relative to anhydride).
- Temperature Control: Cool the solution to -20°C. Note: Lower temperatures drastically improve the enantiomeric excess (ee) by rigidifying the hydrogen-bond network in the transition state.
- Addition: Add the anhydride (1.0 eq) in one portion. Stir for 15 minutes to allow the catalyst-substrate complex to form.[\[2\]](#)
- Methanolysis: Add anhydrous Methanol (10 eq) dropwise over 30 minutes.
 - Mechanistic Insight: The catalyst acts as a bifunctional activator.[\[1\]](#)[\[2\]](#) The quinuclidine nitrogen activates the methanol (general base), while the catalyst's hydroxyl/amide group coordinates the anhydride carbonyl, directing the attack to the pro-S or pro-R carbonyl.
- Monitoring: Stir at -20°C for 24–48 hours. Monitor by TLC (visualize with bromocresol green —acid turns yellow).[\[1\]](#)[\[2\]](#)
- Quench & Workup (Critical):
 - Evaporate volatiles in vacuo (keep bath <30°C to prevent racemization).[\[2\]](#)
 - Dissolve residue in EtOAc.[\[2\]](#) Wash with 1N HCl (to remove catalyst) and then saturated NaHCO₃.[\[2\]](#)
 - Purification: The hemi-ester is acidic.[\[1\]](#)[\[2\]](#) Extract the organic layer with 10% Na₂CO₃.[\[2\]](#) The product moves to the aqueous phase (leaving unreacted anhydride/diester in organic). Acidify the aqueous phase (pH 2) with HCl and extract back into EtOAc.

Expected Yield: 85–95% Expected ee: 90–96% (depending on catalyst)[\[1\]](#)[\[2\]](#)

Application: Divergent Synthesis Workflows

Once isolated, MCCA serves as a "switchboard" for complex scaffolds.[\[1\]](#)[\[2\]](#)

Pathway A: Synthesis of cis-Octahydroindoles (Mitiglinide Precursors)

This route utilizes the Curtius Rearrangement.[\[1\]](#)[\[2\]](#)[\[3\]](#) The retention of stereochemistry during the rearrangement is the key feature here, converting the carboxylic acid into an amine with the same stereoconfiguration.

- Activation: Treat MCCA with Diphenylphosphoryl azide (DPPA) and Triethylamine in Toluene.
- Rearrangement: Heat to 80°C. The intermediate acyl azide releases N₂ to form the Isocyanate.[\[1\]](#)[\[2\]](#)
- Trapping: Add Benzyl alcohol to form the Cbz-protected amino ester.[\[1\]](#)[\[2\]](#)
- Cyclization: Hydrogenation (Pd/C, H₂) removes the Cbz group and reduces the methyl ester, leading to spontaneous lactamization to form the bicyclic lactam (octahydroindol-2-one).[\[1\]](#)

Pathway B: Chemoselective Reduction to Lactones

Selective reduction of the carboxylic acid in the presence of the ester is challenging but achievable using Borane-THF complexes at low temperatures.

- Reagent: BH₃·THF (1.0 M).[\[2\]](#)
- Conditions: -10°C to 0°C. The electron-rich borane coordinates faster to the carboxylic acid (forming a triacyloxyborane intermediate) than the ester.[\[1\]](#)[\[2\]](#)
- Result: Formation of the hydroxy-ester, which spontaneously cyclizes to the cis-lactone upon acidic workup.[\[1\]](#)[\[2\]](#)

Comparative Data: Transformation Efficiency

Transformation	Reagents	Key Intermediate	Stereochemical Outcome	Typical Yield
Curtius Rearrangement	DPPA, Et ₃ N, then BnOH	Isocyanate	Retention	75-85%
Hofmann Rearrangement	PhI(OAc) ₂ , KOH	Isocyanate	Retention	60-70%
Chemoselective Redxn	BH ₃ [1][2]·DMS, THF	Hydroxy-ester	Retention	80-90%
Arndt-Eistert	(COCl) ₂ , CH ₂ N ₂ , Ag ₂ O	Diazo ketone	Homologation	55-65%

Troubleshooting & Quality Control

Monitoring Enantiomeric Excess (ee)

Standard reverse-phase HPLC is insufficient for chiral resolution.[2]

- Column: Chiralpak AD-H or OD-H.[1][2]
- Mobile Phase: Hexane:Isopropanol (90:[1][2]10) with 0.1% TFA.[2]
- Note: The TFA is mandatory to suppress ionization of the carboxylic acid, ensuring sharp peaks.

NMR Diagnostics

- Proton NMR (CDCl₃): The methyl ester singlet appears distinctively at ~3.68 ppm.[1][2]
- Self-Association: In non-polar solvents, MCCA forms hydrogen-bonded dimers, causing broadening of the acid proton (>10 ppm) and slight shifts in the ring protons. Add a drop of DMSO-d₆ to break aggregates for sharp resolution.[2]

References

- Bolm, C., et al. (2000). "Asymmetric opening of cyclic anhydrides mediated by cinchona alkaloids." [2] Journal of Organic Chemistry. [Link](#)[2]

- Uozumi, Y., et al. (2001).[1][4] "Enantioselective desymmetrization of meso-cyclic anhydrides catalyzed by hexahydro-1H-pyrrolo[1,2-c]imidazolones." Tetrahedron Letters. [Link\[2\]\[4\]](#)
- Ghosh, A. K., et al. (2018).[1][3] "The Curtius Rearrangement: Applications in Modern Drug Discovery." ChemMedChem. [Link](#)
- Sigma-Aldrich. "2-Methyl-1-cyclohexanecarboxylic acid Product Sheet." [Link\[2\]](#)
- PubChem. "**2-(Methoxycarbonyl)cyclohexanecarboxylic acid** Compound Summary."[1][2] [Link\[2\]](#)

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Sources

- 1. 2-(Methoxycarbonyl)cyclohexanecarboxylic acid | C₉H₁₄O₄ | CID 3255762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(Methoxycarbonyl)cyclohexane-1-carboxylic acid | C₉H₁₄O₄ | CID 296850 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scispace.com [scispace.com]
- 4. Sci-Hub. Enantioselective desymmetrization of meso-cyclic anhydrides catalyzed by hexahydro-1H-pyrrolo[1,2-c]imidazolones / Tetrahedron Letters, 2001 [sci-hub.st]
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